

# Identifying "C-247" for Proper Disposal

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## Compound of Interest

Compound Name: C-247

Cat. No.: B1496183

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The designation "**C-247**" is associated with multiple substances, each requiring distinct disposal procedures. To ensure safety and regulatory compliance, it is crucial to correctly identify the specific chemical in question. The information below outlines the proper disposal procedures for the most likely candidates based on available safety data.

## Option 1: Sigma-Aldrich Product C247 (Non-Hazardous)

A substance identified by the product number C247 from Sigma-Aldrich is classified as non-hazardous.

### Disposal Procedures:

According to the safety data sheet (SDS), this substance is not considered a hazardous mixture. Standard procedures for non-hazardous solid waste are applicable.

- **Step 1: Containment:** Ensure the material is in a sealed, properly labeled container to prevent dust generation.
- **Step 2: Collection:** Collect, bind, and pump off any spills. The material should be taken up in a dry state.
- **Step 3: Disposal:** Dispose of the contained material as regular waste, observing any local regulations for chemical waste. It is important to alert maintenance staff if chemicals are disposed of in the trash to avoid accidents.<sup>[1]</sup>

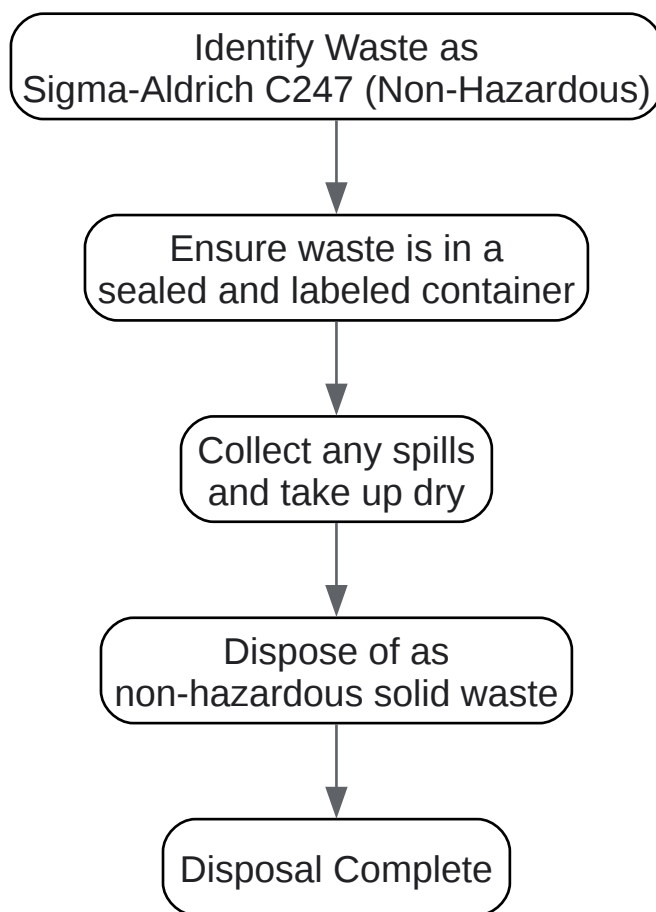
## Quantitative Data Summary:

Parameter	Value
Hazard Classification	Not a hazardous substance or mixture
pH	Data not available
Flash Point	Data not available
Boiling Point	Data not available

## Experimental Protocols:

No specific experimental protocols for disposal are provided in the SDS, as the substance is non-hazardous. Standard laboratory practices for handling non-hazardous materials should be followed.

## Logical Workflow for Disposal (Non-Hazardous Solid):



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Caption: Disposal workflow for a non-hazardous solid chemical.

## Option 2: Nicotine (Boiling Point 247°C)

The boiling point of nicotine is 247°C, which may lead to it being referred to as "**C-247**" in some contexts. Nicotine is a toxic substance and requires careful handling and disposal.

Disposal Procedures:

Nicotine is classified as a hazardous waste. Disposal must comply with federal, state, and local regulations.<sup>[2]</sup>

- Step 1: Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name, "Nicotine".<sup>[2]</sup>

- Step 2: Containment: Use a leak-proof, closable container. Leave at least 5% of the container volume as empty space to allow for thermal expansion.[3]
- Step 3: Storage: Store in a designated, secure area away from incompatible materials.[2]
- Step 4: Professional Disposal: Arrange for pickup by a licensed hazardous waste disposal service. Do not dispose of nicotine down the drain or in regular trash.[2][4]

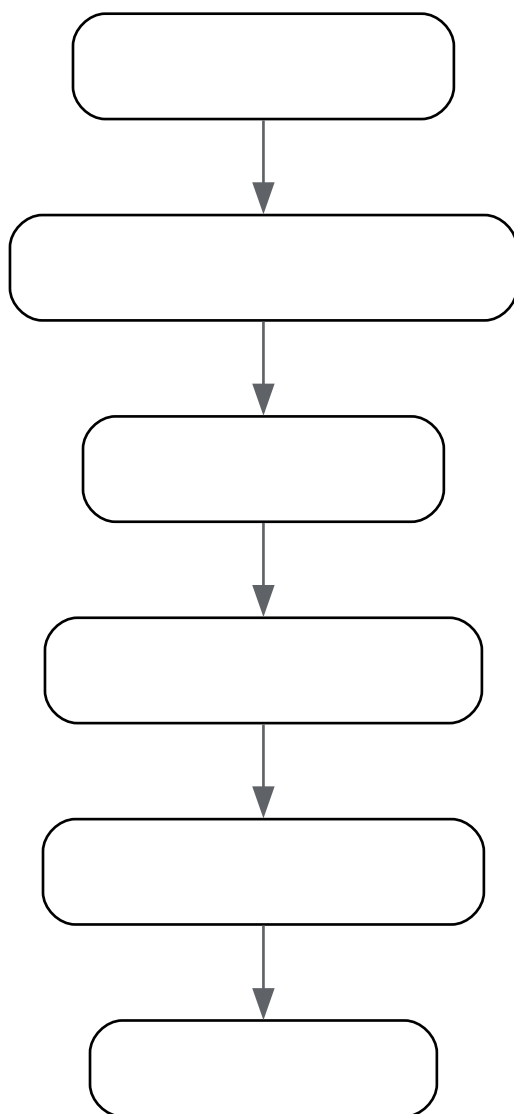
#### Quantitative Data Summary:

Parameter	Value
Boiling Point	247 °C (477 °F)[5]
Molar Mass	162.236 g·mol <sup>-1</sup> [5]
Density	1.01 g/cm <sup>3</sup> [5]
Classification	Potent neurotoxin[5]

#### Experimental Protocols:

Due to its toxicity, no on-site treatment or disposal protocols are recommended for laboratory personnel. All nicotine waste must be handled by professional hazardous waste management services.

#### Logical Workflow for Disposal (Hazardous Liquid):



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Caption: Disposal workflow for hazardous nicotine waste.

## Other Possibilities

The identifier "**C-247**" could also refer to:

- C24/7 Natura-Ceuticals: A nutritional supplement.[6][7] As a food-grade product, it can typically be disposed of in regular trash.
- Certanium 247 Hardfacing: A welding product containing heavy metals.[8] This is an industrial product and must be disposed of as hazardous waste in accordance with

regulations for heavy metal contamination.

- MultiTech G247LK81806: A flammable and hazardous liquid.[9] Disposal must follow procedures for flammable hazardous waste, including using explosion-proof equipment and arranging for professional disposal.

To ensure proper and safe disposal, please verify the exact identity of "C-247" by checking the container's label for a full chemical name, manufacturer, and CAS number. If the substance cannot be identified, it must be treated as an unknown chemical and handled by a professional hazardous waste disposal service.[4]

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## References

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